

2-Thiopheneethanol: A Comprehensive Safety and Technical Guide

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Compound of Interest

Compound Name: **2-Thiopheneethanol**

Cat. No.: **B144495**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety data sheet (SDS) information for **2-Thiopheneethanol** (CAS No. 5402-55-1), a key intermediate in the synthesis of various pharmaceuticals, including the antithrombotic agent clopidogrel. This document is intended to serve as a crucial resource for researchers, scientists, and drug development professionals, offering a consolidated overview of its chemical and physical properties, safety hazards, handling procedures, and regulatory information.

Core Physical and Chemical Properties

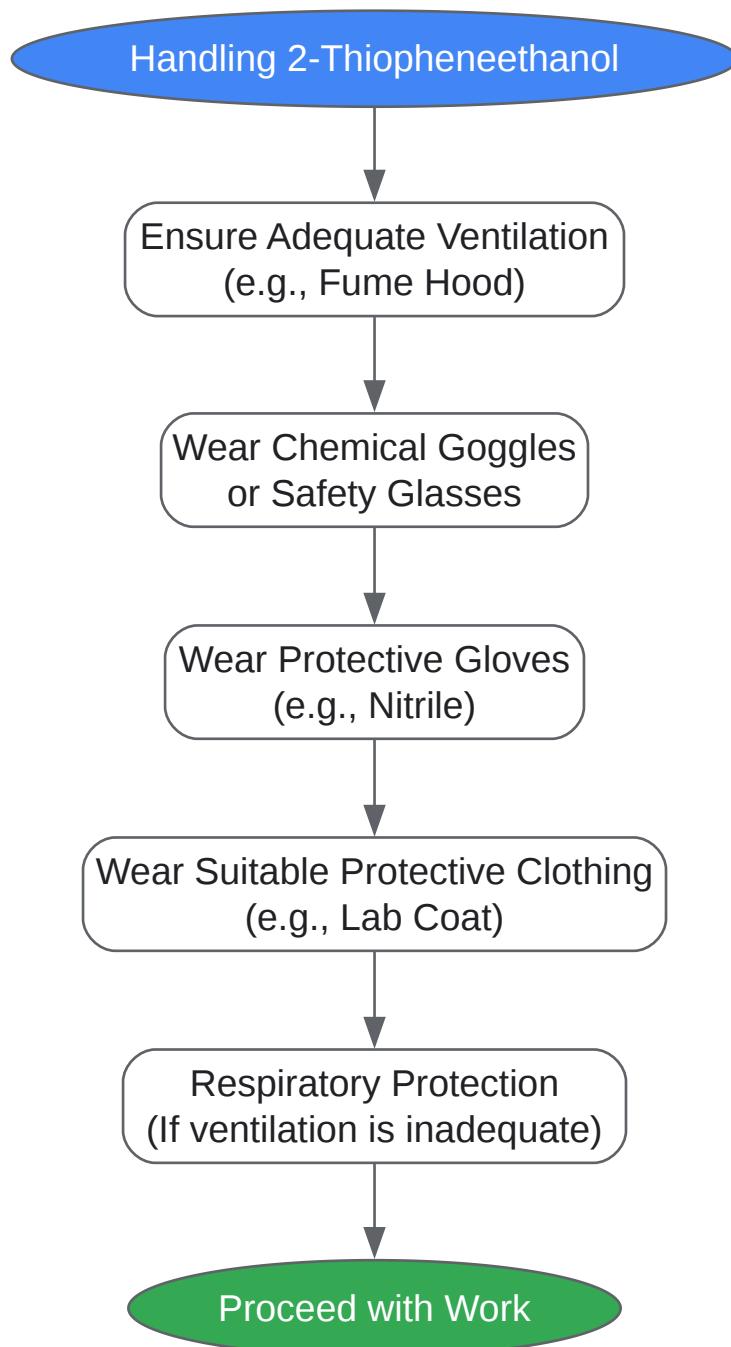
2-Thiopheneethanol is a colorless to pale yellow liquid.^[1] A summary of its key quantitative physical and chemical properties is presented below for easy reference and comparison.

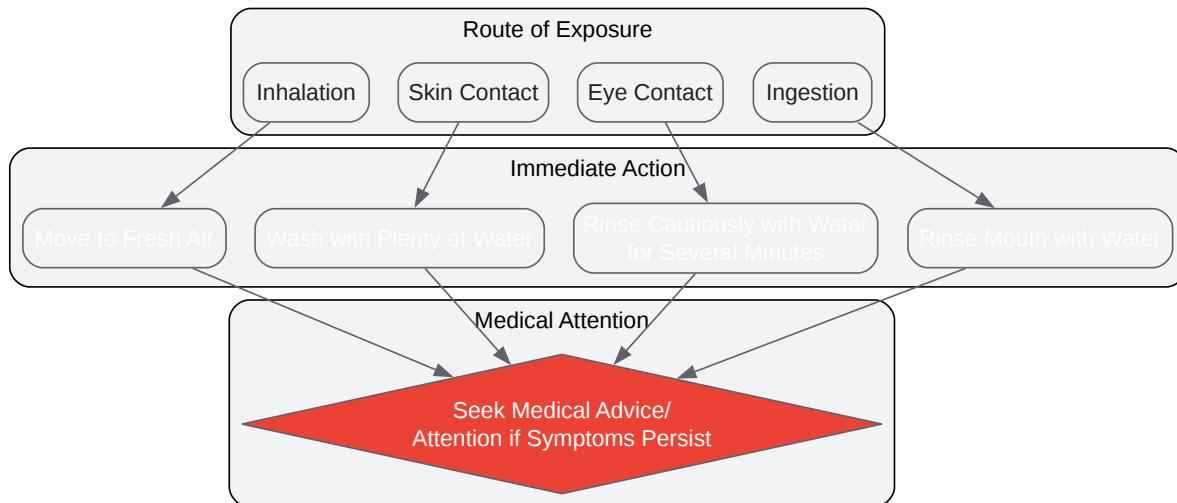
Property	Value	Source(s)
Molecular Formula	C6H8OS	[1] [2]
Molecular Weight	128.19 g/mol	[1] [3]
Density	1.153 g/mL at 25 °C	[1] [2]
Boiling Point	108-109 °C at 13 mmHg	[1] [2]
Flash Point	101 °C - 105 °C (closed cup)	[4] [5] [6] [7]
Refractive Index	n _{20/D} 1.551	[1] [6]
Solubility	Slightly soluble in water. Soluble in chloroform and ethyl acetate.	[1] [4] [8]
Vapor Pressure	0.0564 mmHg at 25°C	[2]

Hazard Identification and GHS Classification

The hazard classification of **2-Thiopheneethanol** presents some inconsistencies across different data sources. According to aggregated GHS information from 17 reports provided by companies to the ECHA C&L Inventory, this chemical does not meet GHS hazard criteria for 76.5% of the reports.[\[9\]](#) However, some notifications do include hazard statements.

The following diagram illustrates the potential GHS classifications that have been associated with **2-Thiopheneethanol**.





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References

- 1. fishersci.com [fishersci.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. Substance Information - ECHA echa.europa.eu
- 4. echa.europa.eu [echa.europa.eu]
- 5. echa.europa.eu [echa.europa.eu]
- 6. lobachemie.com [lobachemie.com]

- 7. Thiophene-2-Ethanol or Hydroxyethyl Thiophene Manufacturers, with SDS [mubychem.com]
- 8. cdnserices.industrialchemicals.gov.au [cdnserices.industrialchemicals.gov.au]
- 9. 2-Thiopheneethanol | C6H8OS | CID 79400 - PubChem [pubchem.ncbi.nlm.nih.gov]
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